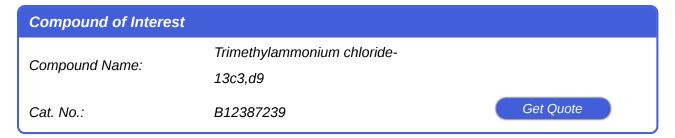


Navigating the Isotopic Landscape: A Technical Guide to Trimethylammonium chloride-13c3,d9

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Trimethylammonium chloride-13c3,d9**, a stable isotope-labeled internal standard critical for quantitative bioanalysis. This document details its commercial availability, physicochemical properties, and its application in mass spectrometry-based research, particularly in the fields of metabolomics and clinical diagnostics. Experimental protocols and relevant metabolic pathways are also provided to facilitate its effective use in the laboratory.

Commercial Availability and Specifications

Trimethylammonium chloride-13c3,d9 is available from several specialized chemical suppliers. The following table summarizes the offerings from prominent vendors, providing key specifications for easy comparison.



Supplier	Product Number	Isotopic Purity (%)	Chemical Purity (%)	Format
MedchemExpres s	HY-12863S	99.0 (¹³ C), 98.0 (D)	>98.0	Neat Solid
Cambridge Isotope Laboratories, Inc.	CDLM-9777	99 (¹³ C), 98 (D)	98	Neat Solid
LGC Standards	TRC-T795807	Not Specified	>95 (HPLC)	Neat Solid

Physicochemical Properties

The fundamental physical and chemical properties of **Trimethylammonium chloride-13c3,d9** are summarized in the table below. These properties are essential for method development and sample preparation.

Property	Value	
Molecular Formula	¹³ C₃H₁₀CIN	
Molecular Weight	107.61 g/mol	
Appearance	White to off-white solid	
Solubility	Soluble in water and methanol	
Storage	Store at room temperature, protected from light and moisture.	

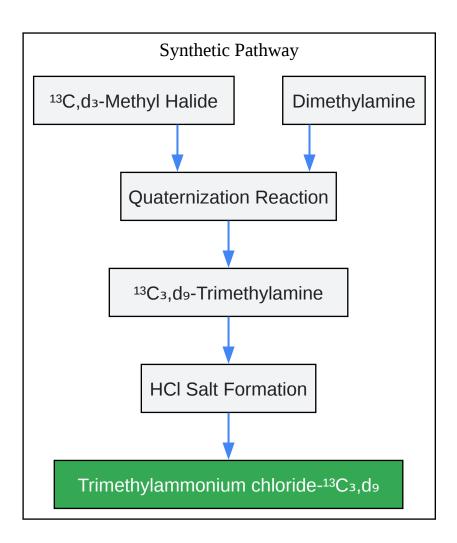
Synthesis and Purification

The synthesis of isotopically labeled **Trimethylammonium chloride-13c3,d9** involves the use of precursors enriched with ¹³C and deuterium. A general synthetic approach is outlined below. For a detailed, step-by-step protocol, it is recommended to consult specialized literature on isotopic labeling.



A common strategy for synthesizing compounds labeled with both carbon-13 and deuterium involves a multi-step process starting from simple labeled precursors. For **Trimethylammonium chloride-13c3,d9**, this could involve the reaction of a ¹³C- and deuterium-labeled methyl halide with a suitable amine.

Illustrative Synthetic Workflow:



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A generalized synthetic workflow for producing isotopically labeled trimethylamine hydrochloride.

Purification is typically achieved through recrystallization to ensure high chemical and isotopic purity, which is critical for its function as an internal standard. The final product's identity and



purity are confirmed using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Application in Quantitative Analysis: A Detailed Experimental Protocol

Trimethylammonium chloride-13c3,d9 is primarily used as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays for the quantification of trimethylamine (TMA) and its metabolite, trimethylamine N-oxide (TMAO). TMA and TMAO are important biomarkers for cardiovascular disease and are linked to gut microbiome metabolism.

The following is a representative experimental protocol for the analysis of TMA and TMAO in human plasma, adapted from a method using a deuterated internal standard.

Sample Preparation

- To 50 μ L of plasma sample, add 10 μ L of a 500 ng/mL solution of **Trimethylammonium** chloride-13c3,d9 (as the internal standard).
- Add 200 μL of acetonitrile to precipitate proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer 100 μL of the supernatant to a clean tube.
- Add 100 µL of 0.1% formic acid in water.
- Vortex briefly and transfer to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Conditions

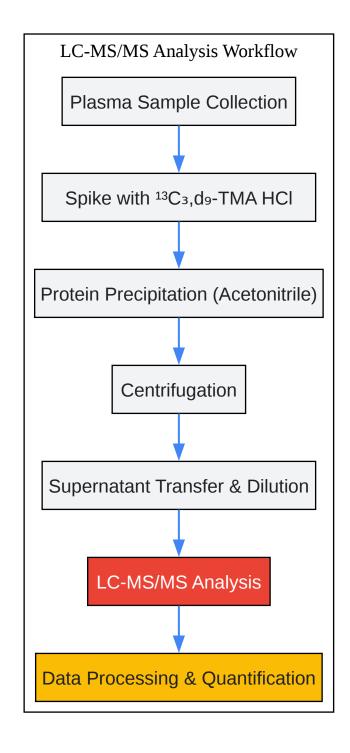
The following table outlines the typical parameters for an LC-MS/MS method for TMA and TMAO analysis.



Parameter	Condition	
LC System	Agilent 1290 Infinity II or equivalent	
Column	Waters ACQUITY UPLC BEH HILIC (2.1 x 100 mm, 1.7 μ m)	
Mobile Phase A	0.1% Formic acid in Water	
Mobile Phase B	0.1% Formic acid in Acetonitrile	
Gradient	95% B to 50% B over 5 minutes, then reequilibrate	
Flow Rate	0.4 mL/min	
Column Temperature	40°C	
Injection Volume	5 μL	
MS System	Sciex QTRAP 6500+ or equivalent	
Ionization Mode	Positive Electrospray Ionization (ESI+)	
MRM Transitions	TMA: $60.1 \rightarrow 44.1$ TMAO: $76.1 \rightarrow 58.1$ IS (13 C $_3$,d $_9$ -TMA): $73.2 \rightarrow 52.2$	
Collision Energy	Optimized for each transition	
Dwell Time	50 ms	

Experimental Workflow Diagram:





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A typical workflow for the quantitative analysis of TMA and TMAO using an isotopic internal standard.

Role in Metabolic Pathways





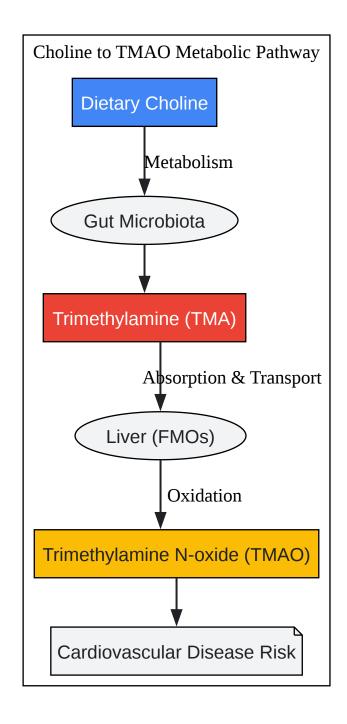


Trimethylamine (TMA) is a key metabolite in the choline metabolism pathway, primarily carried out by the gut microbiota. Dietary choline, found in foods like red meat and eggs, is converted to TMA by gut bacteria. TMA is then absorbed into the bloodstream and transported to the liver, where it is oxidized by flavin-containing monooxygenases (FMOs) to form trimethylamine Noxide (TMAO). Elevated levels of TMAO have been associated with an increased risk of cardiovascular diseases.

The use of **Trimethylammonium chloride-13c3,d9** as an internal standard allows for the accurate quantification of endogenous TMA, which is crucial for studying the activity of the gut microbiome and its impact on host health.

Choline to TMAO Metabolic Pathway:





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The metabolic pathway from dietary choline to the cardiovascular disease-associated metabolite TMAO.

Conclusion

Trimethylammonium chloride-13c3,d9 is an indispensable tool for researchers in the life sciences. Its high isotopic and chemical purity makes it an ideal internal standard for the







accurate and precise quantification of trimethylamine and related metabolites. The detailed experimental protocol and pathway information provided in this guide are intended to support its effective implementation in studies investigating the role of the gut microbiome in health and disease, as well as in the development of novel diagnostic and therapeutic strategies.

 To cite this document: BenchChem. [Navigating the Isotopic Landscape: A Technical Guide to Trimethylammonium chloride-13c3,d9]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12387239#commercial-suppliers-of-trimethylammonium-chloride-13c3-d9]

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